

Introduction: Charting the Course for a Novel Indole Scaffold

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Compound of Interest

Compound Name: *1H-Indole-3-carboximidamide*

CAS No.: 764600-87-5

Cat. No.: B1336158

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The indole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates. **1H-Indole-3-carboximidamide** represents a promising, yet under-characterized, new chemical entity (NCE) within this class. The success of any NCE hinges not only on its potency at the target but equally on its Absorption, Distribution, Metabolism, and Excretion (ADME) properties. A compound that is highly potent but cannot reach its target, is rapidly metabolized, or causes unforeseen toxicity is destined for failure.

This guide provides a comprehensive framework for the in vitro ADME and safety characterization of **1H-Indole-3-carboximidamide**. As specific experimental data for this molecule is not widely published, this document serves as an authoritative blueprint for the necessary investigations. We will detail the requisite experimental protocols, explain the causality behind methodological choices, and provide established frameworks for data interpretation. This is the critical path to building a robust data package to support the progression of this, or any similar indole-based NCE, from hit-to-lead and beyond.

Based on its core structure, we can estimate some fundamental physicochemical properties for **1H-Indole-3-carboximidamide**, which provide an initial hypothesis for its behavior in biological

systems.

Table 1: Estimated Physicochemical Properties of **1H-Indole-3-carboximidamide**

Property	Estimated Value	Implication in Drug Discovery
Molecular Weight	~173.2 g/mol	Favorable; aligns with Lipinski's Rule of Five for good oral bioavailability.
XLogP3	~1.6	Indicates moderate lipophilicity, suggesting a balance between solubility and membrane permeability. [1]
H-Bond Donors	3	Within typical limits for good membrane transport. [1]
H-Bond Acceptors	2	Within typical limits for good membrane transport. [1]

Aqueous Solubility: The Foundational Prerequisite

Expert Insight: Before any other biological assay is performed, solubility must be determined. An NCE that is insoluble in aqueous and relevant buffer systems will precipitate in assay media, leading to underestimated potency, permeability, and metabolic stability. This generates unreliable data and wastes resources. We therefore begin with a two-tiered approach to solubility assessment.

Kinetic Solubility Assay (High-Throughput Screening)

The kinetic solubility assay is a rapid, early-stage assessment that identifies potential liabilities. It measures the solubility of a compound that has been first dissolved in an organic solvent (DMSO) and then diluted into an aqueous buffer, mimicking the conditions of most in vitro biological screens.

Experimental Protocol: Nephelometric Kinetic Solubility

- **Stock Solution Preparation:** Prepare a 10 mM stock solution of **1H-Indole-3-carboximidamide** in 100% DMSO.
- **Serial Dilution:** In a 96-well plate, perform serial dilutions of the stock solution in DMSO.
- **Buffer Addition:** Add phosphate-buffered saline (PBS, pH 7.4) to each well, typically resulting in a final DMSO concentration of 1-2%.
- **Incubation:** Shake the plate at room temperature for 1-2 hours to allow for precipitation to equilibrate.
- **Measurement:** Measure the turbidity (light scattering) of each well using a laser nephelometer. The concentration at which a significant increase in scattering is observed is the kinetic solubility limit.
- **Controls:** Include highly soluble (e.g., Atenolol) and poorly soluble (e.g., Tamoxifen) compounds as controls.

Thermodynamic Solubility Assay (Lead Optimization)

This "shake-flask" method measures the true equilibrium solubility of the solid compound in a buffer, which is more representative of the dissolution process in the gastrointestinal tract. It is a lower-throughput but more definitive assay used for lead optimization.

Experimental Protocol: Shake-Flask Thermodynamic Solubility

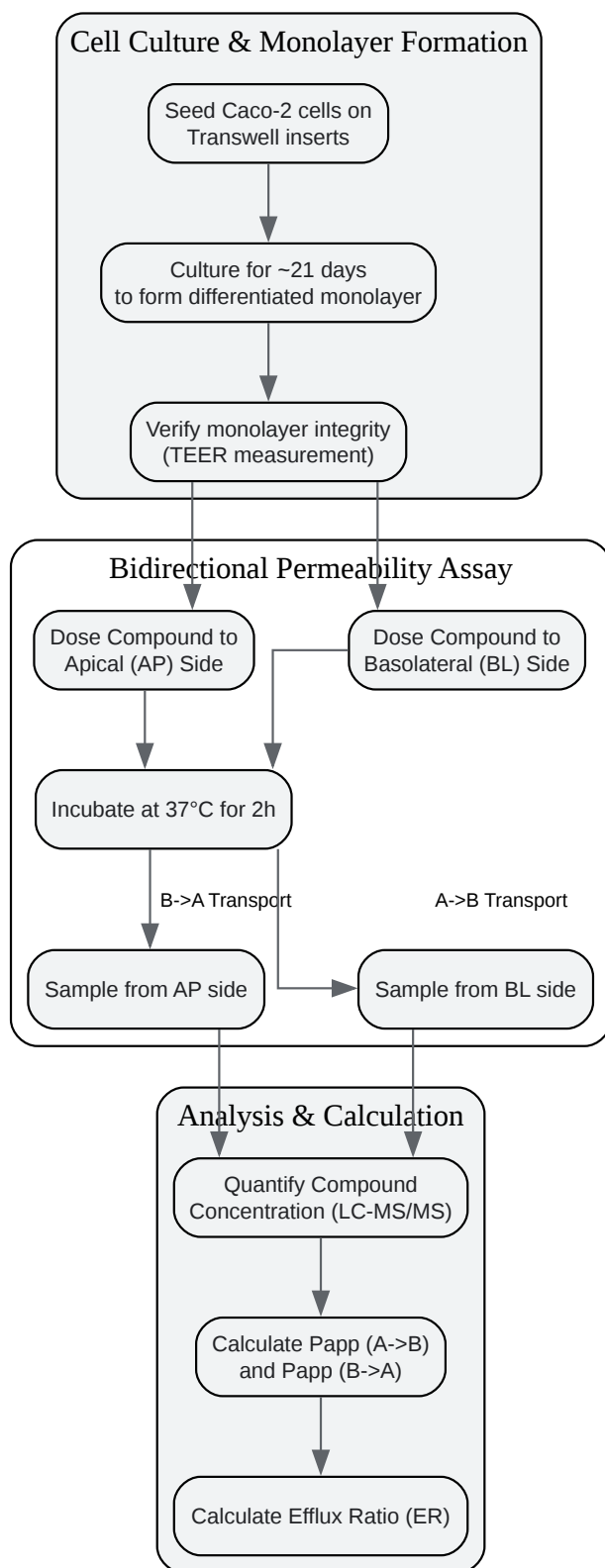
- **Compound Addition:** Add an excess of solid (crystalline or amorphous) **1H-Indole-3-carboximidamide** to vials containing a precise volume of relevant buffers (e.g., Simulated Gastric Fluid pH 1.2, Simulated Intestinal Fluid pH 6.8, and PBS pH 7.4).
- **Equilibration:** Seal the vials and shake them at a constant temperature (e.g., 25°C or 37°C) for 24-48 hours to ensure equilibrium is reached.
- **Separation:** Filter or centrifuge the samples to separate the saturated supernatant from the undissolved solid.
- **Quantification:** Accurately dilute the supernatant and quantify the concentration of the dissolved compound using a validated LC-MS/MS method against a standard curve.

Data Interpretation: Solubility

Solubility Range (µg/mL)	Classification	Implication
> 200	High	Low risk of solubility-limited absorption.
50 - 200	Moderate	May require formulation strategies for optimal absorption.
< 50	Low	High risk; may be a significant hurdle for oral drug development.

Intestinal Permeability and Efflux: Crossing the Barrier

Expert Insight: For an orally administered drug, crossing the intestinal epithelium is non-negotiable. The Caco-2 cell monolayer assay is the industry's gold standard in vitro model for predicting human intestinal absorption.^[2] These cells, derived from human colon adenocarcinoma, differentiate into a monolayer that mimics the intestinal barrier, complete with tight junctions and functional efflux transporters like P-glycoprotein (P-gp) and Breast Cancer Resistance Protein (BCRP).^[3] A bidirectional assay is critical not just to measure permeability, but to identify if the compound is actively pumped out of the cell, a common liability.



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Caption: Workflow for the bidirectional Caco-2 permeability assay.

Experimental Protocol: Bidirectional Caco-2 Permeability Assay

- **Monolayer Culture:** Caco-2 cells are seeded on semi-permeable Transwell™ inserts and cultured for approximately 21 days to allow for differentiation and the formation of a confluent monolayer with tight junctions.[3]
- **Integrity Check:** The integrity of each monolayer is confirmed by measuring the Transepithelial Electrical Resistance (TEER). Only inserts with TEER values within the acceptable range are used.[4]
- **Assay Initiation (A -> B):** The test compound (e.g., 10 µM **1H-Indole-3-carboximidamide**) is added to the apical (AP, upper) chamber, which represents the intestinal lumen. The basolateral (BL, lower) chamber, representing the blood side, contains fresh buffer.
- **Assay Initiation (B -> A):** In a separate set of wells, the compound is added to the BL chamber, and the AP chamber contains fresh buffer. This measures transport back into the lumen.
- **Incubation:** The plates are incubated at 37°C with gentle shaking for a defined period, typically 1-2 hours.[2]
- **Sampling:** At the end of the incubation, samples are taken from both the donor and receiver chambers for all wells.
- **Quantification:** The concentration of **1H-Indole-3-carboximidamide** in all samples is determined by LC-MS/MS.
- **Efflux Assessment:** The entire experiment is repeated in the presence of a P-gp/BCRP inhibitor (e.g., Verapamil or Fumitremorgin C). A significant increase in A->B permeability in the presence of the inhibitor confirms the compound is an efflux substrate.[3]

Data Calculation and Interpretation

The apparent permeability coefficient (Papp) is calculated using the following formula: $P_{app} = (dQ/dt) / (A * C_0)$ Where:

- dQ/dt is the rate of permeation of the drug across the cells.

- A is the surface area of the filter membrane.
- C_0 is the initial concentration of the drug in the donor chamber.

The Efflux Ratio (ER) is then calculated: $ER = P_{app} (B \rightarrow A) / P_{app} (A \rightarrow B)$

Table 2: Interpretation of Caco-2 Permeability Data

$P_{app} (A \rightarrow B)$ ($\times 10^{-6}$ cm/s)	Permeability Classification	Predicted Human Absorption
> 10	High	> 90%
1 - 10	Medium	20 - 90%
< 1	Low	< 20%
Efflux Ratio (ER)	Efflux Liability	Implication
> 2	Potential Efflux Substrate	Absorption may be limited by active transport out of intestinal cells.
< 2	Low Efflux Liability	Efflux is unlikely to be a major barrier to absorption.

Distribution: Plasma Protein Binding (PPB)

Expert Insight: Only the unbound fraction of a drug in plasma is free to distribute into tissues and interact with its pharmacological target.^[5] High plasma protein binding (>99%) can significantly impact a drug's pharmacokinetic profile, potentially reducing its efficacy and clearance. Equilibrium dialysis is the gold standard method for determining the fraction unbound (f_u) as it minimizes experimental artifacts.^[6]

Experimental Protocol: Equilibrium Dialysis using RED Device

- **Device Preparation:** A Rapid Equilibrium Dialysis (RED) device is used, which consists of wells divided by a semipermeable membrane (8-12 kDa MWCO).^[6]

- **Sample Addition:** Add human plasma (or plasma from other species of interest) spiked with **1H-Indole-3-carboximidamide** (e.g., 1-5 μM) to the plasma chamber of the device.[\[7\]](#)
- **Buffer Addition:** Add an equal volume of PBS (pH 7.4) to the buffer chamber.
- **Equilibration:** Seal the plate and incubate at 37°C on an orbital shaker for 4-6 hours to allow the free drug to reach equilibrium across the membrane.[\[7\]](#)
- **Sampling & Matrix Matching:** After incubation, carefully collect aliquots from both the plasma and buffer chambers. To ensure accurate LC-MS/MS analysis, mix the plasma aliquot with an equal volume of blank buffer, and mix the buffer aliquot with an equal volume of blank plasma.
- **Protein Precipitation:** Add a quenching solution (e.g., cold acetonitrile with an internal standard) to all samples to precipitate proteins.[\[8\]](#)
- **Analysis:** Centrifuge the samples to pellet the precipitated protein and analyze the supernatant by LC-MS/MS to determine the compound concentration in each chamber.[\[8\]](#)

Data Calculation and Interpretation

Percent Bound = $(1 - [\text{Concentration in Buffer}] / [\text{Concentration in Plasma}]) * 100$ Fraction

Unbound (f_u) = $[\text{Concentration in Buffer}] / [\text{Concentration in Plasma}]$

Table 3: Interpretation of Plasma Protein Binding Data

Percent Bound	Classification	Implication
< 90%	Low Binding	Large fraction of the drug is free to exert its effect.
90% - 99%	Moderate Binding	Typical for many drugs; changes in protein levels may have a minor impact.
> 99%	High Binding	Small changes in binding can lead to large changes in free drug concentration; potential for displacement-based drug interactions.

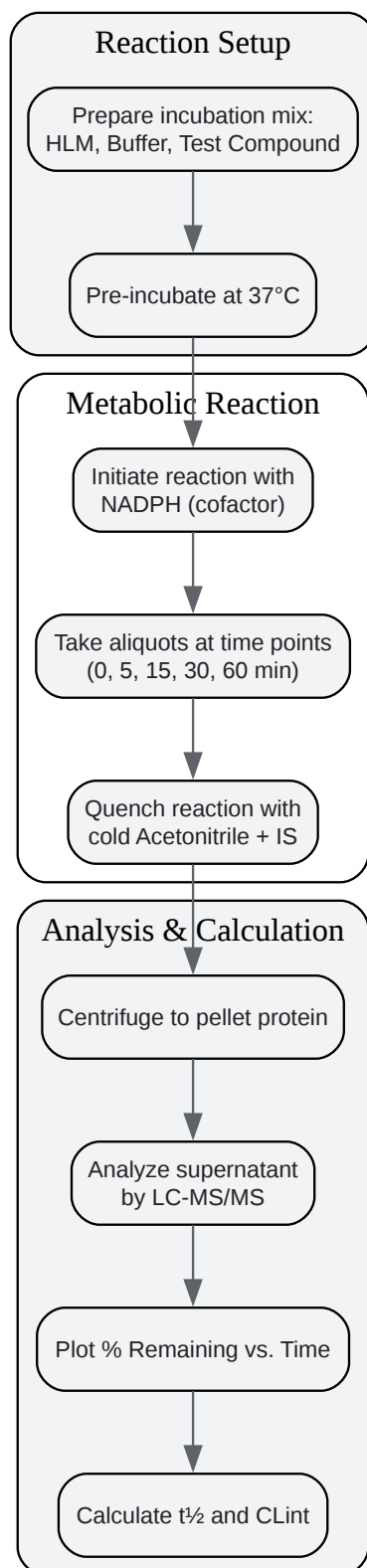
Metabolism: Stability and Drug-Drug Interaction Potential

Expert Insight: The liver is the primary site of drug metabolism, and the Cytochrome P450 (CYP) enzyme superfamily is responsible for the clearance of the majority of small-molecule drugs. Assessing a compound's metabolic fate involves three key questions:

- How quickly is it metabolized? (Metabolic Stability)
- Does it inhibit key metabolic enzymes? (CYP Inhibition)
- Does it increase the expression of these enzymes? (CYP Induction)

Metabolic Stability in Human Liver Microsomes (HLM)

This assay provides a measure of a compound's susceptibility to Phase I metabolism, primarily by CYP enzymes. The data are used to calculate intrinsic clearance (CL_{int}), which helps predict hepatic clearance in vivo.



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Caption: Workflow for the HLM metabolic stability assay.

Experimental Protocol: HLM Stability Assay

- Incubation Mixture: Prepare a master mix containing human liver microsomes (e.g., 0.5 mg/mL protein) and phosphate buffer (pH 7.4).
- Compound Addition: Add **1H-Indole-3-carboximidamide** to the mixture at a low concentration (typically 1 μ M) to ensure enzyme kinetics are first-order.
- Pre-incubation: Pre-incubate the mixture at 37°C for 5-10 minutes.
- Reaction Initiation: Start the metabolic reaction by adding a NADPH-regenerating system. A parallel incubation without NADPH serves as a negative control to assess non-CYP-mediated degradation.[9]
- Time-course Sampling: Collect aliquots at several time points (e.g., 0, 5, 15, 30, 45, 60 minutes).[5]
- Quenching: Immediately stop the reaction in each aliquot by adding ice-cold acetonitrile containing an internal standard.
- Sample Processing: Centrifuge the samples to pellet the precipitated proteins.
- Analysis: Analyze the supernatant to quantify the remaining parent compound using LC-MS/MS.

Data Calculation and Interpretation

The natural log of the percent remaining compound is plotted against time. The slope of the linear portion of this curve (k) is used to calculate the half-life ($t_{1/2}$) and intrinsic clearance (CL_{int}).

$$t_{1/2} = 0.693 / k \quad \text{CL}_{\text{int}} (\mu\text{L}/\text{min}/\text{mg protein}) = (0.693 / t_{1/2}) * (1 / [\text{mg}/\text{mL microsome protein}])$$

Table 4: Interpretation of HLM Stability Data

t½ (minutes)	CL _{int} (µL/min/mg protein)	Clearance Classification
> 60	< 12	Low
15 - 60	12 - 46	Medium
< 15	> 46	High

Cytochrome P450 Inhibition

Expert Insight: Inhibition of CYP enzymes is a major cause of clinical drug-drug interactions (DDIs).[10] If **1H-Indole-3-carboximidamide** inhibits a key CYP isoform, it could dangerously increase the plasma concentration of a co-administered drug that is cleared by that enzyme. We assess this risk by determining the IC₅₀ value (the concentration that causes 50% inhibition) against the major drug-metabolizing CYPs.

Experimental Protocol: Multi-CYP Inhibition Assay

- System: Use human liver microsomes or recombinant human CYP enzymes.
- Incubation: For each CYP isoform (typically CYP1A2, 2C9, 2C19, 2D6, and 3A4), incubate the enzyme with a known, isoform-specific probe substrate that generates a fluorescent product.[11]
- Inhibitor Addition: Perform the incubations across a range of concentrations of **1H-Indole-3-carboximidamide** (e.g., 0.01 to 100 µM).
- Reaction & Detection: Initiate the reaction with NADPH and measure the rate of fluorescent product formation over time using a plate reader.
- Data Analysis: Plot the percent inhibition versus the concentration of **1H-Indole-3-carboximidamide** and fit the data to a four-parameter logistic equation to determine the IC₅₀ value for each isoform.

Table 5: Interpretation of CYP Inhibition Data

IC50 Value (μM)	DDI Risk Potential	Action
> 50	Low	Unlikely to cause clinically relevant DDIs.
1 - 50	Moderate	Further investigation (e.g., determining Ki) is warranted. [11]
< 1	High	Significant potential for clinical DDIs; may be a major liability.

Cytochrome P450 Induction

Expert Insight: The opposite of inhibition, induction is the process where a drug increases the synthesis of CYP enzymes.[\[12\]](#) This can lead to faster metabolism of co-administered drugs (reducing their efficacy) or the compound itself (auto-induction). The current regulatory-preferred method involves treating primary human hepatocytes and measuring changes in the mRNA expression of key CYPs.

Experimental Protocol: Hepatocyte CYP Induction Assay (mRNA)

- Cell Culture: Plate cryopreserved human hepatocytes and allow them to acclimate.
- Treatment: Treat the cells daily for 48-72 hours with a vehicle control (e.g., 0.1% DMSO), known positive control inducers (Omeprazole for CYP1A2, Phenobarbital for CYP2B6, Rifampicin for CYP3A4), and multiple concentrations of **1H-Indole-3-carboximidamide**.[\[3\]](#)
- Cell Lysis & RNA Extraction: At the end of the treatment period, lyse the cells and extract the total RNA.
- qRT-PCR: Perform quantitative real-time PCR (qRT-PCR) to measure the relative mRNA levels of the target genes (CYP1A2, CYP2B6, CYP3A4) and a housekeeping gene for normalization.
- Data Analysis: Calculate the fold induction of mRNA for each treatment condition relative to the vehicle control.

Table 6: Interpretation of CYP Induction Data

Endpoint	Result	DDI Risk Potential
Fold Induction vs. Vehicle	> 2-fold increase in a concentration-dependent manner	Potential Inducer
% of Positive Control	> 20% of the response seen with the positive control inducer	Potential Inducer

Early In Vitro Safety and Toxicity Assessment

Expert Insight: Identifying potential cytotoxicity early is crucial to avoid investing in compounds that will fail in later, more expensive safety studies. A simple, robust assay using a relevant cell line like HepG2 (a human liver carcinoma line) can provide a first alert for general cytotoxicity.

[\[4\]](#)[\[2\]](#)

Experimental Protocol: HepG2 Cytotoxicity Assay (ATP Content)

- Cell Plating: Seed HepG2 cells in a 96- or 384-well plate and allow them to adhere overnight.
- Compound Treatment: Treat the cells with a serial dilution of **1H-Indole-3-carboximidamide** for 24-48 hours.
- Viability Measurement: After incubation, add a reagent that lyses the cells and measures intracellular ATP content via a luminescent reaction (e.g., CellTiter-Glo®). Luminescence is directly proportional to the number of viable cells.
- Data Analysis: Plot the percent viability versus compound concentration and determine the CC50 (concentration causing 50% cytotoxicity).

Data Interpretation The CC50 value itself provides a measure of toxicity. More importantly, it can be compared to the compound's on-target potency (EC50 or IC50) to calculate a preliminary in vitro therapeutic index (TI).

$$\text{In Vitro TI} = \text{CC50} / \text{Potency (EC50 or IC50)}$$

A higher TI (>100) is desirable, indicating a good separation between the concentration required for the desired effect and the concentration that causes toxicity.

Summary: An Integrated ADME Profile

By systematically executing the assays described in this guide, a comprehensive in vitro ADME profile for **1H-Indole-3-carboximidamide** can be constructed. This data-driven approach allows for a holistic assessment of the compound's drug-like properties, identifying potential liabilities and providing the confidence needed to advance the most promising candidates.

Table 7: Hypothetical Target Data Profile for **1H-Indole-3-carboximidamide**

Parameter	Assay	Target Result	Rationale
Solubility	Thermodynamic (pH 7.4)	> 100 µg/mL	Ensures good dissolution and avoids solubility-limited absorption.
Permeability	Caco-2 Papp (A → B)	> 10 x 10 ⁻⁶ cm/s	Predicts high intestinal absorption.
Efflux	Caco-2 Efflux Ratio	< 2	Indicates low risk of being removed by P-gp/BCRP transporters.
Distribution	Plasma Protein Binding	< 98% Bound	Ensures a sufficient free fraction to engage the target.
Metabolism	HLM Stability t _{1/2}	> 30 min	Suggests low to moderate hepatic clearance, supporting a reasonable in vivo half-life.
DDI Potential	CYP Inhibition (all major)	IC ₅₀ > 10 µM	Minimizes the risk of drug-drug interactions.
DDI Potential	CYP Induction	< 2-fold induction	Minimizes the risk of auto-induction or interactions with other drugs.
Safety	HepG2 Cytotoxicity	CC ₅₀ > 50 µM	Provides an initial window of safety relative to expected therapeutic concentrations.

This technical guide provides the essential framework and experimental details required to thoroughly evaluate the in vitro ADME and safety profile of **1H-Indole-3-carboximidamide**. A favorable outcome across these assays is a critical milestone in the journey from a novel chemical entity to a potential therapeutic agent.

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